

Handling and safety precautions for Methyl 2-methyl-3-oxopropanoate

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Compound of Interest

Compound Name: Methyl 2-methyl-3-oxopropanoate

Cat. No.: B049948

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Technical Support Center: Methyl 2-methyl-3-oxopropanoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 2-methyl-3-oxopropanoate** (CAS 51673-64-4) was not readily available. The information provided below is compiled from the safety data of structurally similar compounds, including other methyl oxopropanoate derivatives and ethyl 2-methyl-3-oxopropanoate. Researchers should handle **Methyl 2-methyl-3-oxopropanoate** with caution and refer to the safety data for analogous compounds as a preliminary guide. A thorough risk assessment should be conducted before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Methyl 2-methyl-3-oxopropanoate**?

A1: Based on data for analogous compounds, **Methyl 2-methyl-3-oxopropanoate** is expected to be a combustible liquid. It may cause skin and serious eye irritation.^[1] Inhalation of vapors or mists may lead to respiratory tract irritation.^[1]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: It is recommended to wear the following PPE:

- Gloves: Chemical-resistant gloves.^[2]

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[2\]](#)
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If working in a poorly ventilated area or if vapors/mists are generated, use a NIOSH-approved respirator.[\[2\]](#)

Q3: How should I properly store **Methyl 2-methyl-3-oxopropanoate**?

A3: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
[\[2\]](#) Keep it away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)

Q5: How should I dispose of waste containing **Methyl 2-methyl-3-oxopropanoate**?

A5: Dispose of the waste in accordance with local, state, and federal regulations. It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#) Do not allow the product to enter drains or waterways.[\[1\]](#)[\[2\]](#)

Troubleshooting Guides

Scenario 1: I've spilled a small amount of **Methyl 2-methyl-3-oxopropanoate** on my lab bench.

- Step 1: Evacuate and Ventilate: Ensure the immediate area is clear of personnel and increase ventilation to the extent possible.

- Step 2: Wear Appropriate PPE: Before cleaning, don chemical-resistant gloves, safety goggles, and a lab coat.
- Step 3: Contain the Spill: Use an inert absorbent material like vermiculite, sand, or earth to absorb the spill.
- Step 4: Collect and Dispose: Carefully collect the absorbed material into a suitable, labeled container for chemical waste disposal.^[1]
- Step 5: Decontaminate the Area: Clean the spill area with a suitable solvent, followed by soap and water.

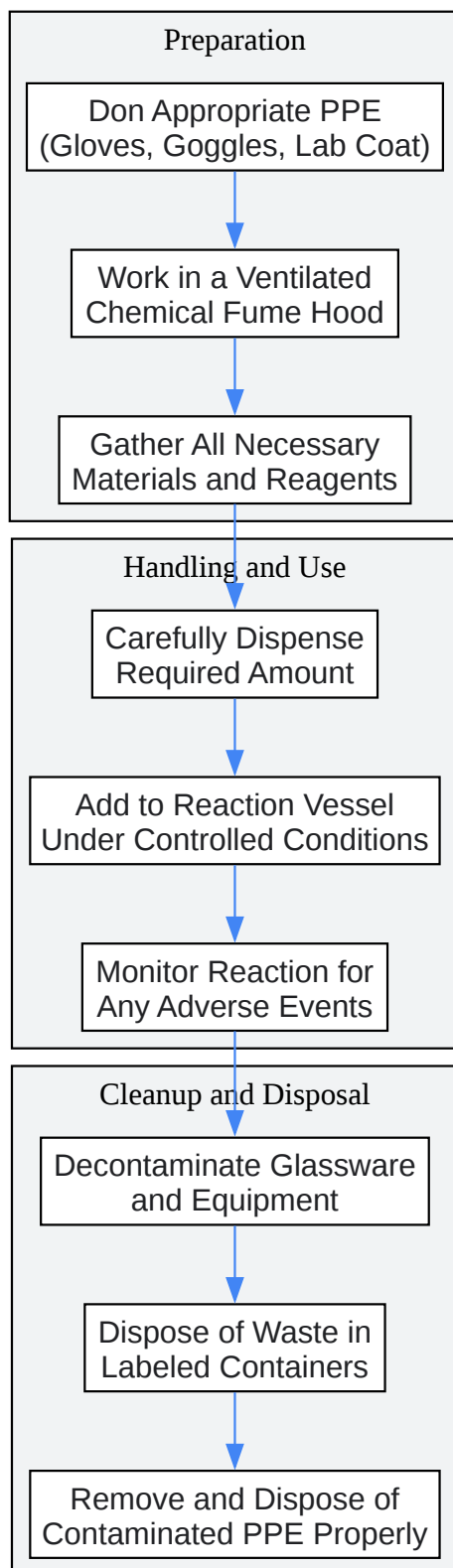
Scenario 2: My reaction involving **Methyl 2-methyl-3-oxopropanoate** is producing unexpected fumes.

- Step 1: Work in a Ventilated Area: Immediately ensure that the reaction is being conducted in a certified chemical fume hood.
- Step 2: Check for Incompatibilities: Review your experimental protocol for any incompatible materials. Analogous compounds may be incompatible with strong oxidizing agents, strong bases, and strong reducing agents.
- Step 3: Control the Reaction Temperature: If the reaction is exothermic, ensure you have adequate cooling in place.
- Step 4: Wear Respiratory Protection: If you need to approach the reaction, wear an appropriate respirator.

Quantitative Data Summary for Analogous Compounds

Property	Value	Source Compound
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	Methyl 2,2-dimethyl-3-oxopropanoate
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	Methyl 2,2-dimethyl-3-oxopropanoate, Methyl 3-chloro-3-oxopropanoate

Experimental Workflow for Handling Methyl 2-methyl-3-oxopropanoate



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